

Application Notes and Protocols for Antibacterial Agent 229 as a Reference Standard

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Compound of Interest

Compound Name: Antibacterial agent 229

Cat. No.: B15560565

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Introduction

Antibacterial agent 229, also identified as compound 8a, is a potent, broad-spectrum antibacterial agent belonging to the pyrrolobenzodiazepine (PBD) class with a C8-linked aliphatic heterocycle.[1][2][3] This compound exhibits significant activity against a range of bacteria, including multidrug-resistant (MDR) Gram-positive and Gram-negative pathogens.[1][3] Its dual mechanism of action, involving DNA intercalation and inhibition of topoisomerase IV, makes it a valuable reference standard for antibacterial research and development.[1] These application notes provide detailed protocols for utilizing **Antibacterial agent 229** as a reference compound in key antibacterial assays.

Chemical and Physical Properties

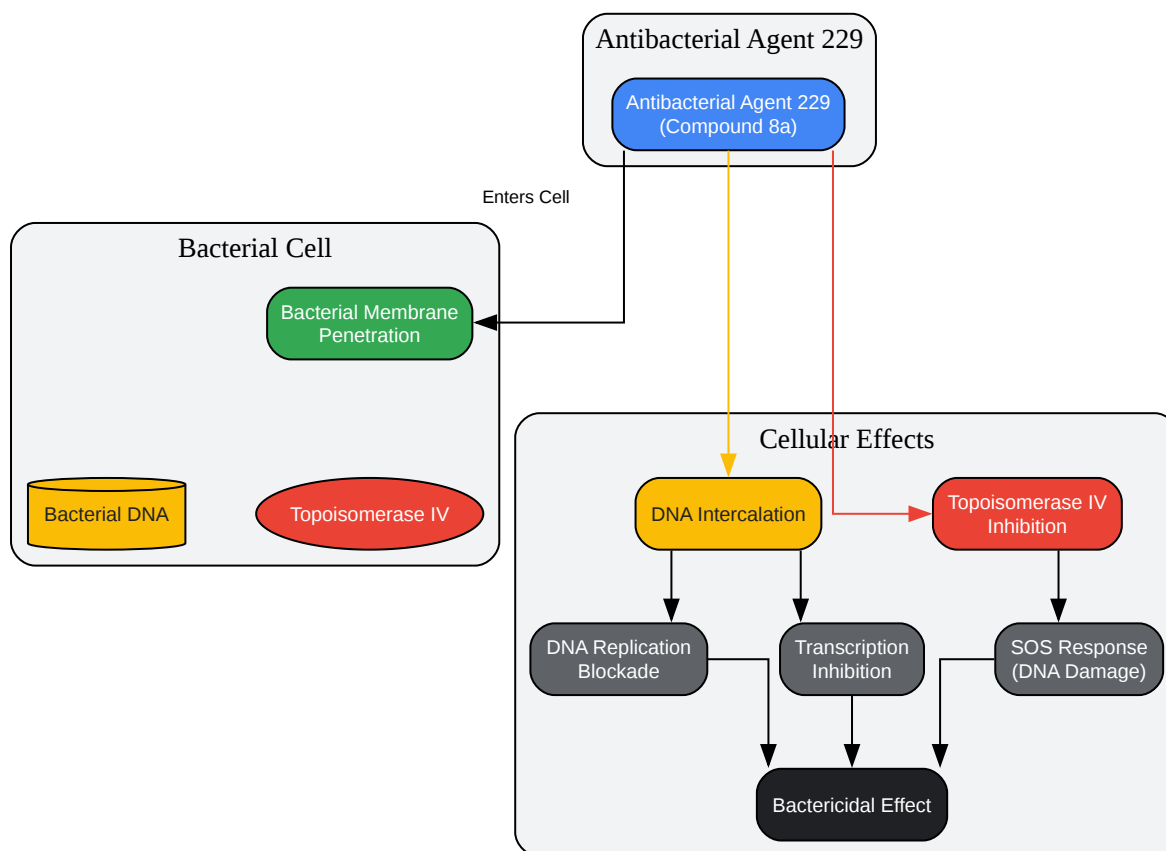
While detailed physical properties are proprietary, **Antibacterial agent 229** (compound 8a) is a synthetic small molecule designed for potent antimicrobial activity. For research purposes, it is typically supplied as a lyophilized powder and should be stored under controlled conditions as specified by the supplier. A stock solution should be prepared in a suitable solvent, such as dimethyl sulfoxide (DMSO), and stored at -20°C or lower.

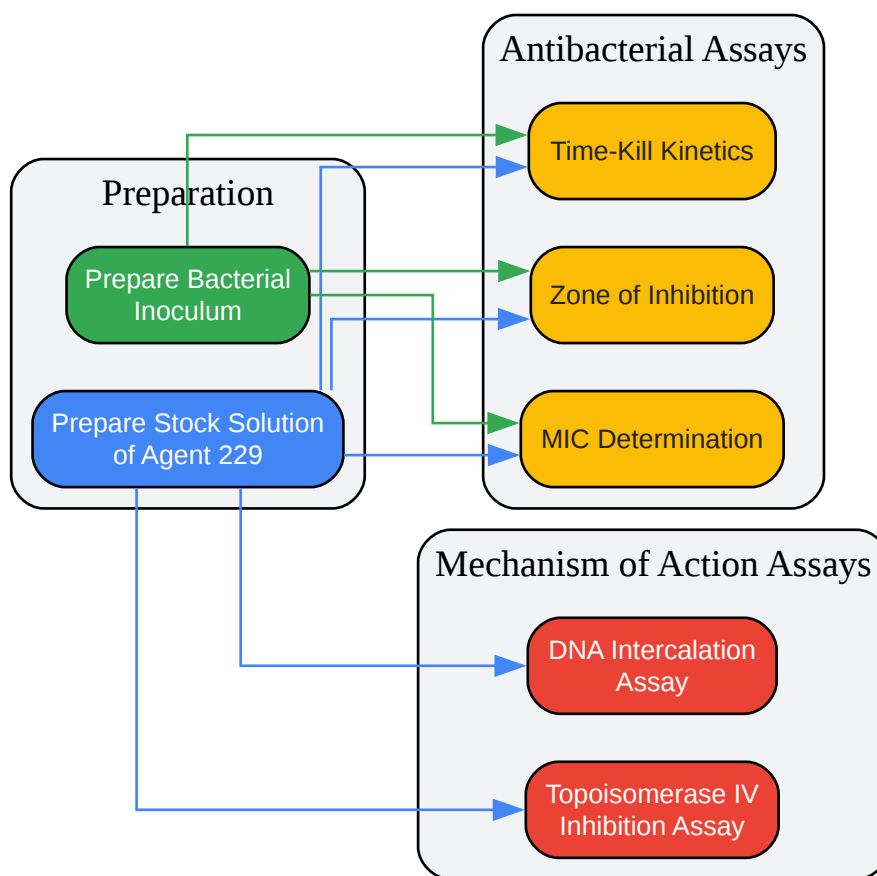
Mechanism of Action

Antibacterial agent 229 employs a multi-targeted approach to exert its bactericidal effects. Its primary mechanisms of action are:

- **DNA Intercalation:** The planar aromatic core of the molecule inserts itself between the base pairs of bacterial DNA.^[4] This interaction disrupts the normal helical structure of DNA, leading to a cascade of downstream effects that inhibit essential cellular processes like DNA replication and transcription.^[4]
- **Topoisomerase IV Inhibition:** It acts as an inhibitor of bacterial topoisomerase IV, an essential enzyme responsible for decatenating daughter chromosomes after DNA replication.^{[1][5]} Inhibition of this enzyme leads to an accumulation of DNA damage and ultimately triggers the SOS response for DNA repair.^{[6][7]}

The combination of these mechanisms contributes to its potent bactericidal activity and may reduce the likelihood of rapid resistance development.





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